

Monoethylglycinexylidide (MEGX): A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Monoethylglycinexylidide

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Introduction

Monoethylglycinexylidide (MEGX), also known as Norlidocaine, is the primary and pharmacologically active metabolite of the widely used local anesthetic and antiarrhythmic drug, lidocaine.[1][2][3] It is formed in the liver through oxidative N-deethylation, a process primarily mediated by the cytochrome P450 enzyme, CYP3A4.[2][4][5] The rate of MEGX formation serves as a sensitive and valuable indicator of hepatic function and is particularly utilized in the assessment of liver disease severity and for monitoring liver function in transplant patients.[4][6][7] This document provides a detailed technical guide on the core physicochemical properties, metabolic pathways, and analytical methodologies related to MEGX.

Core Molecular and Chemical Properties

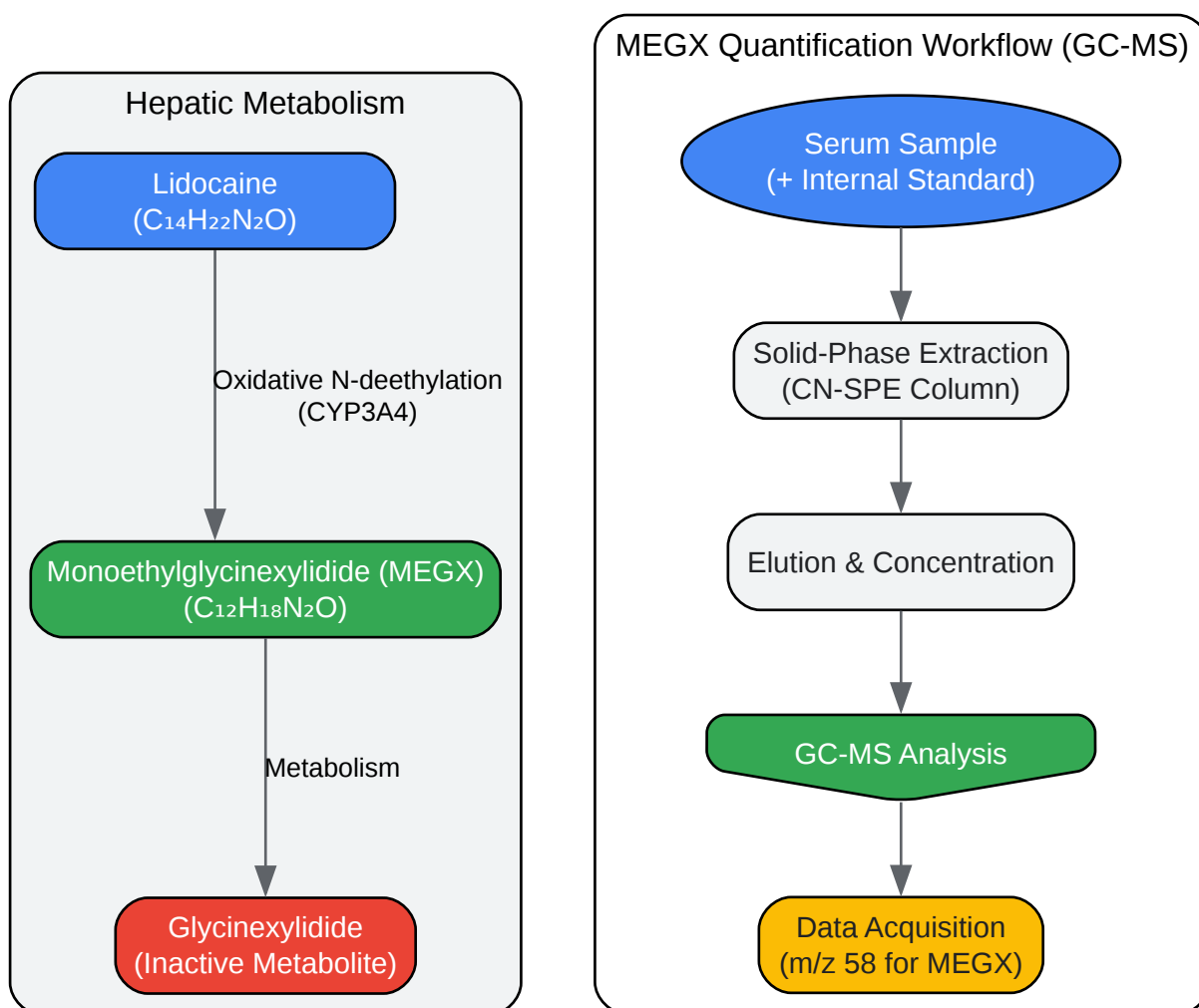
Monoethylglycinexylidide is an amino acid amide resulting from the formal condensation of 2,6-dimethylaniline and N-ethylglycine.[1][3] Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₈ N ₂ O	[1][3]
Molecular Weight	206.28 g/mol	[1][3]
IUPAC Name	N-(2,6-dimethylphenyl)-2-(ethylamino)acetamide	[1]
CAS Number	7728-40-7	[1]
Chemical Properties	White Solid	[3]

Note: The hydrochloride salt of MEGX has a molecular formula of C₁₂H₁₉ClN₂O and a molecular weight of approximately 242.75 g/mol .[4][5]

Metabolic Pathway and Pharmacokinetics

MEGX is produced in the liver from lidocaine and is further metabolized into inactive compounds like glycine xylidide.[2] This metabolic cascade is a critical aspect of lidocaine's pharmacokinetics.



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References

- 1. Monoethylglycinexylidide | $C_{12}H_{18}N_2O$ | CID 24415 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Lidocaine - Wikipedia [en.wikipedia.org]
- 3. MONOETHYLGLYCINEXYLIDIDE | 7728-40-7 [chemicalbook.com]

- 4. medchemexpress.com [medchemexpress.com]
- 5. caymanchem.com [caymanchem.com]
- 6. Monoethylglycinexylidide formation measurement as a hepatic function test to assess severity of chronic liver disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Measuring lidocaine metabolite--monoethylglycinexylidide as a quantitative index of hepatic function in adults with chronic hepatitis and cirrhosis - PubMed [pubmed.ncbi.nlm.nih.gov]
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